N-(2-Butynyl)phthalimide CAS number and properties

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Compound of Interest

Compound Name:	*N-(2-Butynyl)phthalimide*
CAS No.:	*113439-83-1*
Cat. No.:	*B056030*

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Technical Whitepaper: N-(2-Butynyl)phthalimide

Identity, Synthesis, and Application in High-Fidelity Organic Architecture

Executive Summary

N-(2-Butynyl)phthalimide (CAS: 113439-83-1) serves as a critical "masked" nitrogen synthon in advanced organic synthesis.[1] Unlike its terminal alkyne isomer (N-(3-butynyl)phthalimide), the 2-butynyl variant features an internal alkyne motif (

), conferring distinct steric and electronic properties.[1] It is primarily utilized as a robust precursor for primary amines via Gabriel synthesis and as a rigid, unsaturated linker in fragment-based drug discovery (FBDD).[1] This guide delineates the physicochemical profile, validated synthetic protocols, and mechanistic reactivity of this compound, emphasizing the critical distinction between internal and terminal alkyne reactivity patterns.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

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Precise identification is paramount due to the prevalence of structural isomers (e.g., N-(3-butynyl)phthalimide).[1] The 2-butynyl derivative is characterized by the phthalimide protecting group attached to a methyl-substituted propargylic position.[1]

Nomenclature and Identifiers

Identifier	Value	Notes
Chemical Name	N-(2-Butynyl)phthalimide	Common trade name
IUPAC Name	2-(But-2-yn-1-yl)isoindoline-1,3-dione	Systematic nomenclature
CAS Number	113439-83-1	Primary commercial identifier (Sigma-Aldrich)
Alternate CAS	4543-95-7	Occasionally referenced in older literature
SMILES	CC#CCN1C(=O)C2=CC=CC=C2C1=O	
Molecular Formula		
Molecular Weight	199.21 g/mol	

Physical Properties

Data aggregated from commercial certificates of analysis and standard thermodynamic profiles.

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Property	Metric	Critical Observation
Appearance	White to off-white crystalline solid	High crystallinity indicates purity.[1]
Melting Point	219–223 °C	Significantly higher than the 3-butynyl isomer (137–142 °C).[1]
Solubility	DMSO, DMF, Chloroform	Poor solubility in water and hexanes.[1]
Stability	Stable under ambient conditions	Avoid strong bases prior to intended deprotection.[1]

> *Critical Technical Note: The melting point is a primary diagnostic tool.[1] If your sample melts below 150 °C, you likely possess the N-(3-butynyl) isomer or significant impurities.[1]*

Synthetic Architecture: The Gabriel Protocol

The synthesis of **N-(2-Butynyl)phthalimide** follows the classical Gabriel Synthesis paradigm.[1] This pathway is preferred over direct alkylation of amines due to the elimination of over-alkylation byproducts (secondary/tertiary amines).

Reaction Logic

The phthalimide anion (generated from potassium phthalimide) acts as a soft nucleophile, attacking the propargylic halide (1-bromo-2-butyne) in an

fashion.[1] The internal triple bond remains inert during this substitution, preserving the alkyne functionality for downstream applications.

Validated Protocol (DMF Route)

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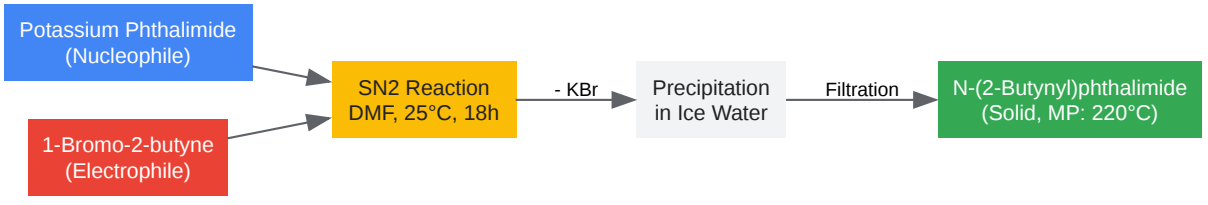
Reagents:

- Potassium Phthalimide (1.05 equiv)[1]
- 1-Bromo-2-butyne (1.0 equiv)[1]
- Dimethylformamide (DMF) - Anhydrous (Solvent)[1]

Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, suspend Potassium Phthalimide (19.5 g, 105 mmol) in anhydrous DMF (100 mL).
- Addition: Cool the suspension to 0 °C. Add 1-Bromo-2-butyne (13.3 g, 100 mmol) dropwise over 20 minutes to control exothermicity.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–18 hours. The suspension will become less viscous as the potassium bromide byproduct precipitates.[1]
- Workup (Self-Validating Step): Pour the reaction mixture into 500 mL of ice-cold water. The product, being hydrophobic, will precipitate immediately as a white solid.
  - Validation: If no precipitate forms, the reaction failed or the solvent volume is too high.
- Purification: Filter the solid via vacuum filtration. Wash copiously with water (3 x 50 mL) to remove residual DMF.[1] Recrystallize from ethanol if the melting point is <215 °C.[1]

Synthetic Workflow Diagram



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Figure 1: Stoichiometric flow of the Gabriel synthesis targeting the N-(2-butynyl) scaffold.

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Reactivity & Mechanistic Pathways[1][5][9][10]

The utility of **N-(2-Butynyl)phthalimide** lies in its dual functionality: the phthalimide (a masked amine) and the internal alkyne (a latent reactive site).

Deprotection (Amine Release)

The primary application is the generation of 2-butyn-1-amine, a volatile and unstable primary amine that is difficult to handle in its free form.[1] The phthalimide group renders it a stable solid until needed.[1]

- Reagent: Hydrazine Hydrate (

) in Ethanol (Ing-Manske procedure).
- Mechanism: Nucleophilic attack of hydrazine on the imide carbonyls, followed by cyclization to form phthalhydrazide and release of the primary amine.
- Protocol Note: 2-butyn-1-amine is often isolated as the hydrochloride salt to prevent polymerization.[1]

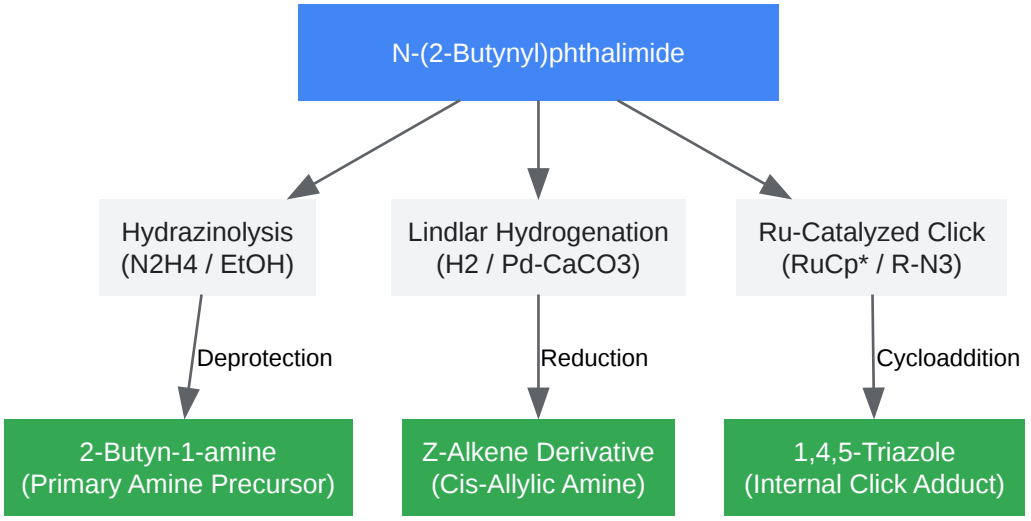
Internal Alkyne Chemistry

Unlike terminal alkynes, the 2-butynyl group does not participate in Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1] Researchers must use alternative activation strategies:

- Ruthenium-Catalyzed Click (RuAAC): Reacts with azides to form 1,4,5-trisubstituted triazoles.[1]
- Partial Hydrogenation: Lindlar catalysis yields the cis-alkene (Z-isomer), useful for synthesizing stereodefined allylic amines.[1]
- Transition Metal Cyclizations: Gold (Au) or Platinum (Pt) catalysts can activate the internal triple bond for intramolecular cyclizations if a nucleophile is tethered to the nitrogen.[1]

Reactivity Divergence Diagram[1]

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Figure 2: Divergent synthetic pathways available from the **N-(2-Butynyl)phthalimide** core.[1]

Applications in Drug Discovery[11]

Pharmacophore Linker Design

In Fragment-Based Drug Discovery (FBDD), the 2-butynyl group acts as a rigid, linear spacer.[1] The internal alkyne prevents metabolic oxidation at the terminal position (a common liability of terminal alkynes).

Heterocyclic Synthesis

The molecule serves as a precursor for isoindoline derivatives.[1] Under gold catalysis (

or

salts), the phthalimide carbonyl oxygen can attack the alkyne (if proximity allows in derivatives) or the alkyne can participate in Diels-Alder reactions as a dienophile under high thermal stress.[1]

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